

A Comprehensive Guide to the Proper Disposal of INH154

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Compound of Interest

Compound Name: INH154

Cat. No.: B2657980

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds like **INH154** are paramount for laboratory safety and environmental protection. **INH154** is a potent inhibitor of the Nek2 and Hec1 binding, demonstrating significant effects on cell proliferation in various cancer cell lines.^{[1][2][3]} Due to its biological activity, it is crucial to manage its disposal as a potentially hazardous chemical waste. This guide provides a detailed, step-by-step procedure for the safe disposal of **INH154** and associated contaminated materials.

Chemical and Physical Properties of INH154

A clear understanding of the chemical and physical properties of **INH154** is essential for safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Weight	392.52 g/mol
Chemical Formula	C22H24N4OS
CAS Number	1587705-63-2
Appearance	Solid Powder
Solubility	DMSO: 65 mg/mL (165.6 mM), Ethanol: 5 mg/mL, Water: Insoluble
Storage	Powder: -20°C for 3 years, In solvent: -80°C for 1 year

Personal Protective Equipment (PPE) and Handling Precautions

Before initiating any disposal procedures, it is imperative to wear appropriate personal protective equipment to prevent skin and eye contact, inhalation, and ingestion.

- **Gloves:** Use chemical-resistant gloves, such as nitrile gloves.
- **Eye Protection:** Wear safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** When handling the solid powder form of **INH154**, a NIOSH-approved respirator is recommended to prevent inhalation of dust. All handling of the compound and its waste should ideally be performed within a certified chemical fume hood.

Step-by-Step Disposal Procedures

The disposal of **INH154** must be conducted in accordance with institutional and local regulations. The following procedures are based on general best practices for the disposal of potent small molecule kinase inhibitors.

1. Unused or Expired **INH154** (Solid Powder)

- Segregation: Keep the solid **INH154** waste separate from other laboratory waste streams.
- Containerization: Place the unused or expired compound in a clearly labeled, sealed, and appropriate hazardous waste container. The original container may be used if it is in good condition.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name "**INH154**".
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous material disposal company. Do not dispose of solid **INH154** in the regular trash or down the drain.

2. **INH154** Solutions (e.g., in DMSO)

- Waste Collection: Collect all solutions containing **INH154** in a designated, sealed, and clearly labeled hazardous liquid waste container.
- Solvent Compatibility: Be mindful of the solvent used. If institutional guidelines require, collect halogenated and non-halogenated solvent waste in separate containers.
- Labeling: The waste container must be labeled "Hazardous Waste" and specify all contents, including the solvent (e.g., DMSO) and "**INH154**" with its approximate concentration.
- Disposal: Arrange for pickup and disposal through your institution's EHS department. Do not pour **INH154** solutions down the drain.

3. Contaminated Labware and Materials

- Collection: All items that have come into direct contact with **INH154**, such as pipette tips, tubes, vials, gloves, and bench paper, must be considered contaminated solid chemical waste. Place these items in a designated, clearly labeled hazardous waste container.
- Packaging: Ensure the container is sealed to prevent leakage.
- Disposal: Dispose of the container as hazardous waste through your institution's EHS department.

4. Decontamination of Glassware and Surfaces

- Initial Rinse: Rinse contaminated glassware and surfaces with a suitable solvent that will solubilize **INH154**, such as ethanol or DMSO. Collect this initial rinsate as hazardous liquid waste.
- Secondary Wash: After the initial decontamination rinse, wash the glassware and surfaces with an appropriate laboratory detergent and water.
- Final Rinse: Rinse thoroughly with water.

Experimental Protocols

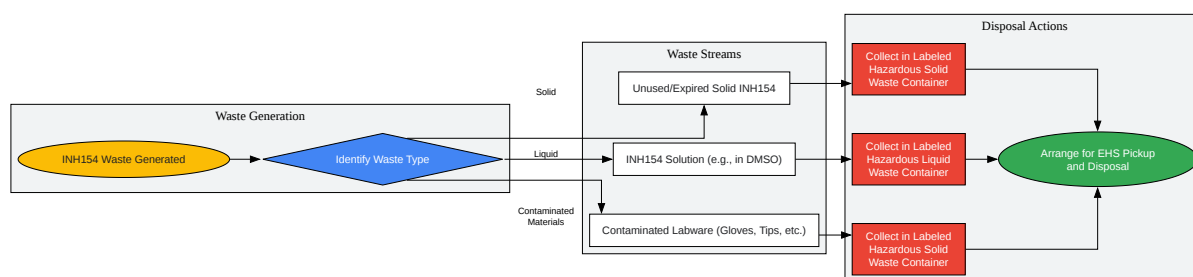
Spill Cleanup Protocol

In the event of a spill of **INH154** powder or solution:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the area.
- PPE: Don appropriate PPE, including respiratory protection for powder spills.
- Containment: For liquid spills, contain the spill using a chemical spill kit with absorbent pads. For solid spills, gently cover the spill with absorbent material to avoid creating dust.
- Cleanup: Carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.
- Decontamination: Decontaminate the spill area using a solvent-soaked wipe (e.g., ethanol or DMSO), followed by a detergent and water wash. All cleanup materials must be disposed of as hazardous waste.
- Reporting: Report the spill to your institution's EHS department.

INH154 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **INH154** and associated materials.



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Caption: Logical workflow for the proper disposal of **INH154**.

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